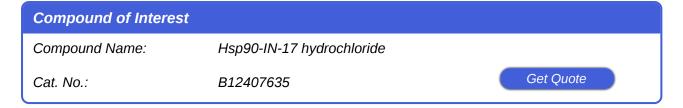


Application Notes: Preparation and Handling of Hsp90-IN-17 Hydrochloride Stock Solution

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Audience: Researchers, scientists, and drug development professionals.

Introduction Heat shock protein 90 (Hsp90) is a highly conserved molecular chaperone that is essential for the stability, maturation, and activity of a wide range of "client" proteins.[1][2][3][4] Many of these client proteins are key components of signaling pathways that drive cell proliferation, survival, and differentiation, and are often overexpressed or mutated in cancer cells.[1][3][5][6][7][8] Hsp90-IN-17 hydrochloride is a potent inhibitor of Hsp90, targeting the N-terminal ATP-binding pocket of the chaperone.[9] This inhibition disrupts the Hsp90 chaperone cycle, leading to the ubiquitin-proteasome-mediated degradation of its client proteins and subsequent anti-proliferative effects.[1] These application notes provide a detailed protocol for the preparation, storage, and handling of Hsp90-IN-17 hydrochloride stock solutions for research applications.

Physicochemical Properties

A summary of the key physicochemical properties of **Hsp90-IN-17 hydrochloride** is provided below. This data is essential for accurate stock solution preparation and experimental design.

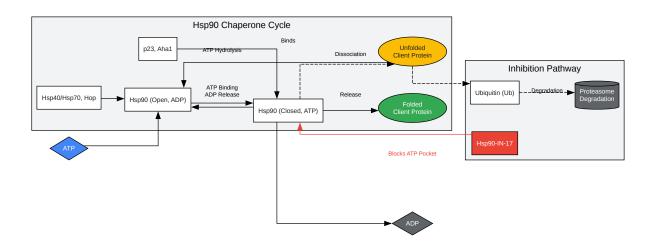


Property	Value	Reference
Molecular Formula	C21H21CIN4O	[9]
Molecular Weight	476.87 g/mol	[9]
CAS Number	1253584-63-2	[9]
Appearance	Solid	[9]
Solubility (in vitro)	DMSO: 100 mg/mL (209.70 mM)	[9]

Hsp90 Chaperone Pathway and Inhibition

Hsp90 functions as a dimer in an ATP-dependent cycle to correctly fold or stabilize client proteins. The cycle involves a series of conformational changes regulated by ATP binding and hydrolysis, as well as interaction with various co-chaperones. Hsp90 inhibitors, such as Hsp90-IN-17, typically bind to the N-terminal ATP pocket, locking the chaperone in a conformation that is unable to process client proteins. This leads to the misfolding and subsequent degradation of oncogenic clients like Akt, Raf-1, and mutant p53, thereby blocking downstream growth and survival signals.[1][5][8]





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Hsp90 chaperone cycle and mechanism of inhibition.

Experimental Protocols Materials and Equipment

- Hsp90-IN-17 hydrochloride powder
- Dimethyl sulfoxide (DMSO), anhydrous, >99.9% purity
- Microcentrifuge tubes (1.5 mL or 2 mL), sterile
- Pipettes and sterile, filter-barrier pipette tips
- Analytical balance

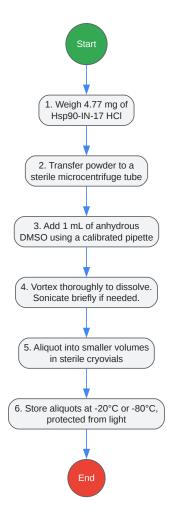


- Vortex mixer
- Sonicator (optional, for aiding dissolution)
- Personal Protective Equipment (PPE): safety glasses, gloves, lab coat

Protocol: Preparing a 10 mM DMSO Stock Solution

This protocol describes the preparation of 1 mL of a 10 mM stock solution of **Hsp90-IN-17 hydrochloride** in DMSO. Adjust volumes and mass as needed for different concentrations or volumes.

Workflow for Stock Solution Preparation



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Workflow for preparing Hsp90-IN-17 HCl stock solution.



Step-by-Step Procedure:

- Preparation: Before starting, bring the Hsp90-IN-17 hydrochloride vial to room temperature.
 Ensure your workspace is clean and put on appropriate PPE.
- Calculation: Calculate the mass of Hsp90-IN-17 hydrochloride required. For 1 mL of a 10 mM stock solution:
 - Mass (mg) = Molarity (mol/L) × Volume (L) × Molecular Weight (g/mol) × 1000 (mg/g)
 - Mass (mg) = 0.010 mol/L × 0.001 L × 476.87 g/mol × 1000 mg/g = 4.77 mg
- Weighing: Carefully weigh 4.77 mg of the compound using an analytical balance and transfer it into a sterile microcentrifuge tube.
- Solubilization: Add 1 mL of anhydrous, high-purity DMSO to the tube. It is critical to use newly opened or anhydrous DMSO, as the compound's solubility can be significantly affected by absorbed moisture.[9]
- Dissolution: Cap the tube tightly and vortex for 1-2 minutes until the solid is completely dissolved. If particulates remain, brief sonication in a water bath can aid dissolution.[9] Visually inspect the solution to ensure it is clear.
- Aliquoting: To prevent degradation from repeated freeze-thaw cycles, dispense the stock solution into smaller, single-use aliquots (e.g., 10-50 μL) in sterile cryovials or microcentrifuge tubes.[9]
- Storage: Store the aliquots under the recommended conditions.

Calculations for Stock Solutions

The table below provides pre-calculated masses for preparing common stock concentrations in 1 mL of DMSO.



Desired Concentration	Mass for 1 mL of DMSO	Molar Equivalent
1 mM	0.48 mg	1,000 μΜ
10 mM	4.77 mg	10,000 μΜ
50 mM	23.84 mg	50,000 μΜ
100 mM	47.69 mg	100,000 μΜ

Storage and Stability

Proper storage is crucial to maintain the activity of the **Hsp90-IN-17 hydrochloride** stock solution. Follow the guidelines below.

Storage Temperature	Shelf Life	Conditions
-80°C	6 Months	Sealed, protected from moisture and light.[9]
-20°C	1 Month	Sealed, protected from moisture and light.[9]

Note: It is strongly recommended to aliquot the stock solution to avoid repeated freeze-thaw cycles, which can lead to product inactivation.[9]

Safety Precautions

- Hsp90-IN-17 hydrochloride is for research use only.
- Handle the compound in a well-ventilated area or a chemical fume hood.
- Wear appropriate personal protective equipment (PPE), including a lab coat, safety glasses, and chemical-resistant gloves.
- Consult the Safety Data Sheet (SDS) for complete safety and handling information before
 use.
- In case of contact with skin or eyes, rinse immediately with plenty of water.



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